

An In-depth Technical Guide to 5-Amino-2-substituted-benzonitriles

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Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzonitrile

Cat. No.: B1281424

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Disclaimer: A thorough literature review revealed no publicly available scientific data for **5-Amino-2-morpholinobenzonitrile**. This technical guide therefore focuses on two closely related and well-documented analogues: 5-Amino-2-fluorobenzonitrile and 5-Amino-2-methylbenzonitrile. The information presented herein is intended for researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the synthesis, physicochemical properties, and known applications of 5-Amino-2-fluorobenzonitrile and 5-Amino-2-methylbenzonitrile, which serve as crucial intermediates in the development of pharmaceuticals and agrochemicals.

5-Amino-2-fluorobenzonitrile

5-Amino-2-fluorobenzonitrile (CAS No: 53312-81-5) is a fluorinated organic compound recognized for its utility as a building block in the synthesis of complex molecules. The strategic placement of the fluorine atom can significantly influence the lipophilicity, metabolic stability, and biological activity of the resulting compounds, making it a valuable intermediate in medicinal chemistry.^[1]

Physicochemical Properties

The key physicochemical properties of 5-Amino-2-fluorobenzonitrile are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ FN ₂	[2]
Molecular Weight	136.13 g/mol	[2]
Melting Point	92-96 °C	[3]
Boiling Point	294.5 °C at 760 mmHg	[3]
Density	1.3 ± 0.1 g/cm ³	[3]
Flash Point	131.9 ± 21.8 °C	[3]
Refractive Index	1.560	[3]
Storage Conditions	2-8 °C	[3]
Appearance	Pale cream to pale yellow to pale brown crystals or powder	[4]

Synthesis

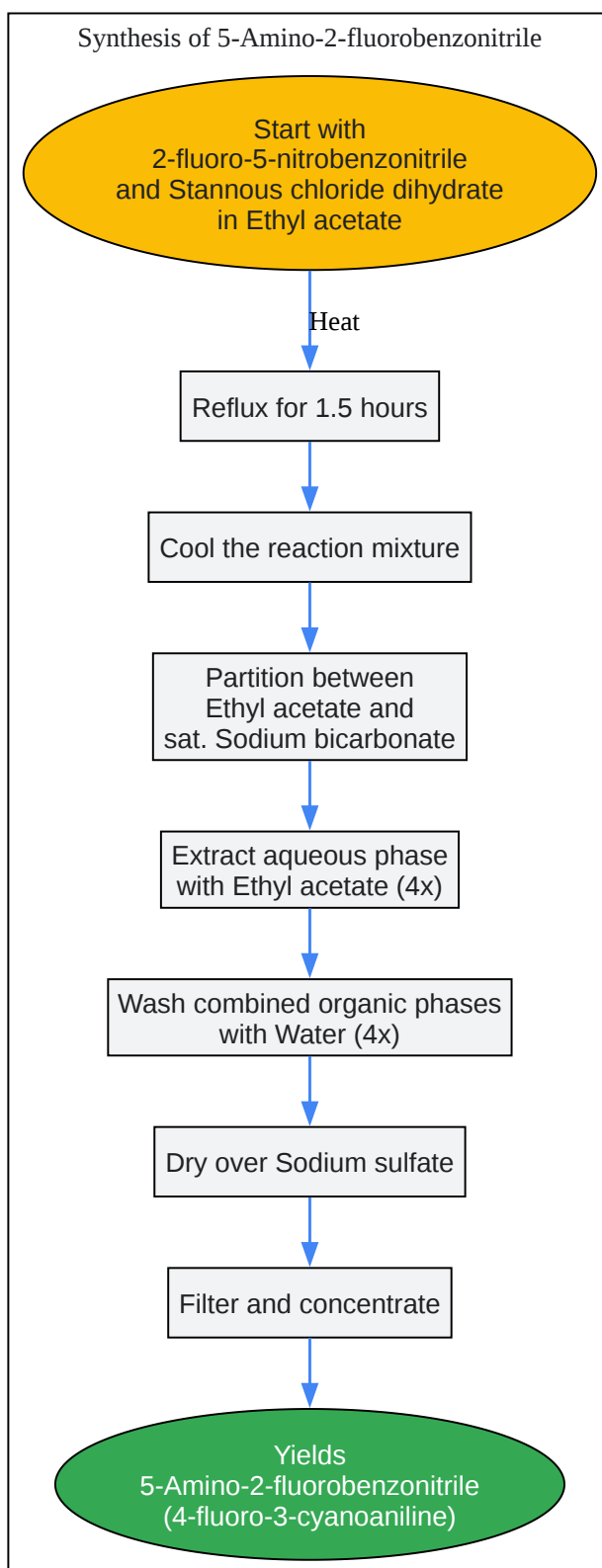
A common synthetic route to 5-Amino-2-fluorobenzonitrile involves the reduction of 2-fluoro-5-nitrobenzonitrile.

Reactants:

- 2-fluoro-5-nitrobenzonitrile (2.0 g)
- Stannous chloride dihydrate (27.0 g)
- Ethyl acetate (50 mL)
- Saturated sodium bicarbonate solution
- Water
- Sodium sulfate

Procedure:

- A solution of 2-fluoro-5-nitrobenzonitrile in ethyl acetate is prepared.
- Stannous chloride dihydrate is added to the solution.
- The mixture is brought to reflux for 1.5 hours.
- After cooling, the mixture is partitioned between ethyl acetate and a saturated aqueous solution of sodium bicarbonate.
- The aqueous phase is extracted four times with ethyl acetate.
- The combined organic phases are washed four times with water, dried over sodium sulfate, filtered, and concentrated to yield 4-fluoro-3-cyanoaniline (1.40 g).[5]



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Figure 1: Synthesis workflow for 5-Amino-2-fluorobenzonitrile.

Applications in Synthesis

5-Amino-2-fluorobenzonitrile is a versatile intermediate in the synthesis of a variety of heterocyclic compounds, which are key scaffolds in many pharmaceutical and agrochemical agents.[1] Its amino and nitrile groups offer multiple reaction sites for building more complex molecular architectures.[1] For instance, aminobenzonitriles are precursors for the synthesis of quinazolines and quinolines, which are present in numerous bioactive molecules.[6][7]

5-Amino-2-methylbenzonitrile

5-Amino-2-methylbenzonitrile (CAS No: 50670-64-9) is another important benzonitrile derivative used as an intermediate in organic synthesis. It is particularly noted for its application in the development of pharmaceuticals, especially those targeting neurological disorders, as well as in the formulation of agrochemicals and materials science.[8]

Physicochemical Properties

The key physicochemical properties of 5-Amino-2-methylbenzonitrile are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ N ₂	[9]
Molecular Weight	132.16 g/mol	[9]
Melting Point	88-91 °C	[9]
Appearance	Solid	[9]

Synthesis

While a detailed, step-by-step experimental protocol is not readily available in the reviewed literature, the general synthetic approach involves the reduction of a nitro-substituted precursor, similar to its fluoro-analogue.

The synthesis of 5-Amino-2-methylbenzonitrile can be achieved through the reduction of 2-methyl-5-nitrobenzonitrile. This transformation is a standard procedure in organic chemistry and can be accomplished using various reducing agents, such as catalytic hydrogenation (e.g.,

with H₂ gas and a palladium catalyst) or metal-acid combinations (e.g., tin or iron in the presence of hydrochloric acid).

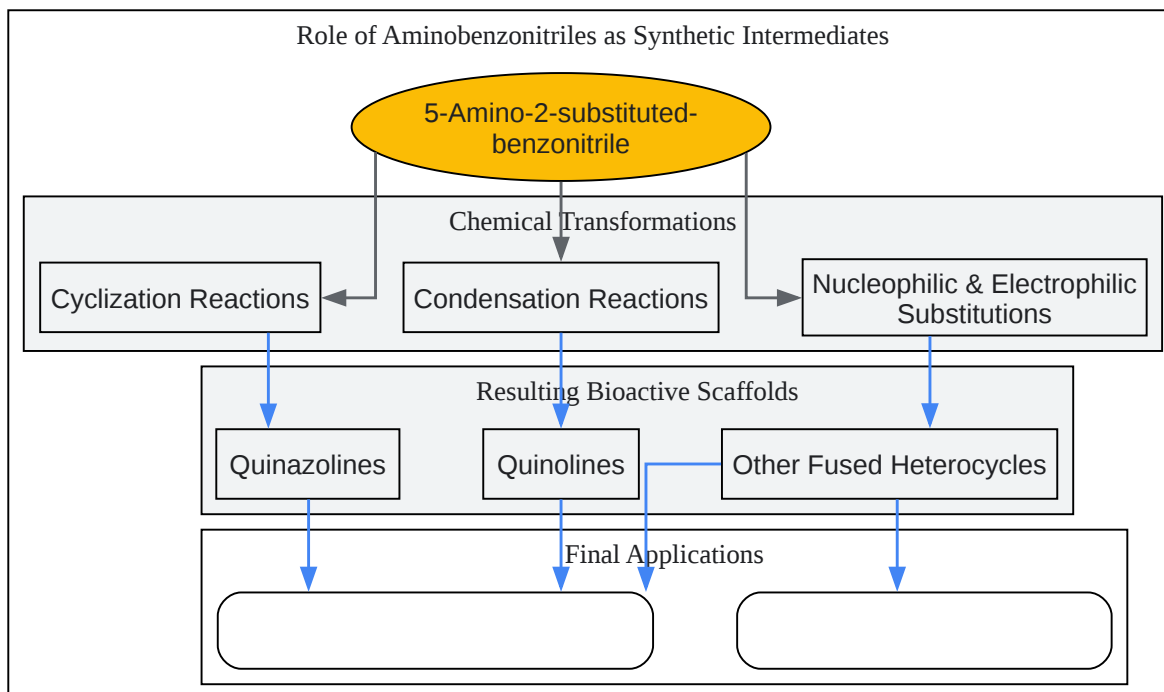
Applications in Synthesis

Similar to its fluoro-analogue, 5-Amino-2-methylbenzotrile is a valuable building block for creating more complex molecules.[8] The presence of the amino and nitrile functional groups allows for its use in the synthesis of a variety of heterocyclic systems. Its applications span across pharmaceutical development, agrochemical formulations, and materials science research.[8]

Biological Activity Context of Aminobenzotrile Derivatives

While specific biological activity data for 5-Amino-2-fluorobenzotrile and 5-Amino-2-methylbenzotrile are not available in the public domain, the broader class of aminobenzotrile derivatives has been a subject of interest in medicinal chemistry. The nitrile group is a key pharmacophore in numerous approved drugs.[10] It can act as a hydrogen bond acceptor, a bioisostere for other functional groups, and can participate in crucial interactions with biological targets.

The aminobenzotrile scaffold is a versatile starting point for the synthesis of various heterocyclic compounds with a wide range of biological activities, including antimicrobial and anticancer properties. The specific biological effects of the final compounds are largely determined by the nature and position of the substituents on the benzotrile ring and the types of heterocyclic systems synthesized from them.



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References

- 1. nbinno.com [nbinno.com]
- 2. Discovery of amino-acetonitrile derivatives, a new class of synthetic anthelmintic compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. jocpr.com [jocpr.com]

- 4. pubs.acs.org [pubs.acs.org]
- 5. Synthesis routes of 5-Amino-2-fluorobenzonitrile [[benchchem.com](https://www.benchchem.com)]
- 6. Synthesis and biological activity of a new class of enamionitrile pyrazole [ejchem.journals.ekb.eg]
- 7. Quantitative structure–activity relationship - Wikipedia [en.wikipedia.org]
- 8. chemimpex.com [chemimpex.com]
- 9. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC [pubmed.ncbi.nlm.nih.gov]
- 10. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pubmed.ncbi.nlm.nih.gov]
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